

KKL-10: A Technical Guide to its Discovery, Synthesis, and Antimicrobial Profile

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Compound of Interest

Compound Name: KKL-10

Cat. No.: B15565099

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Abstract

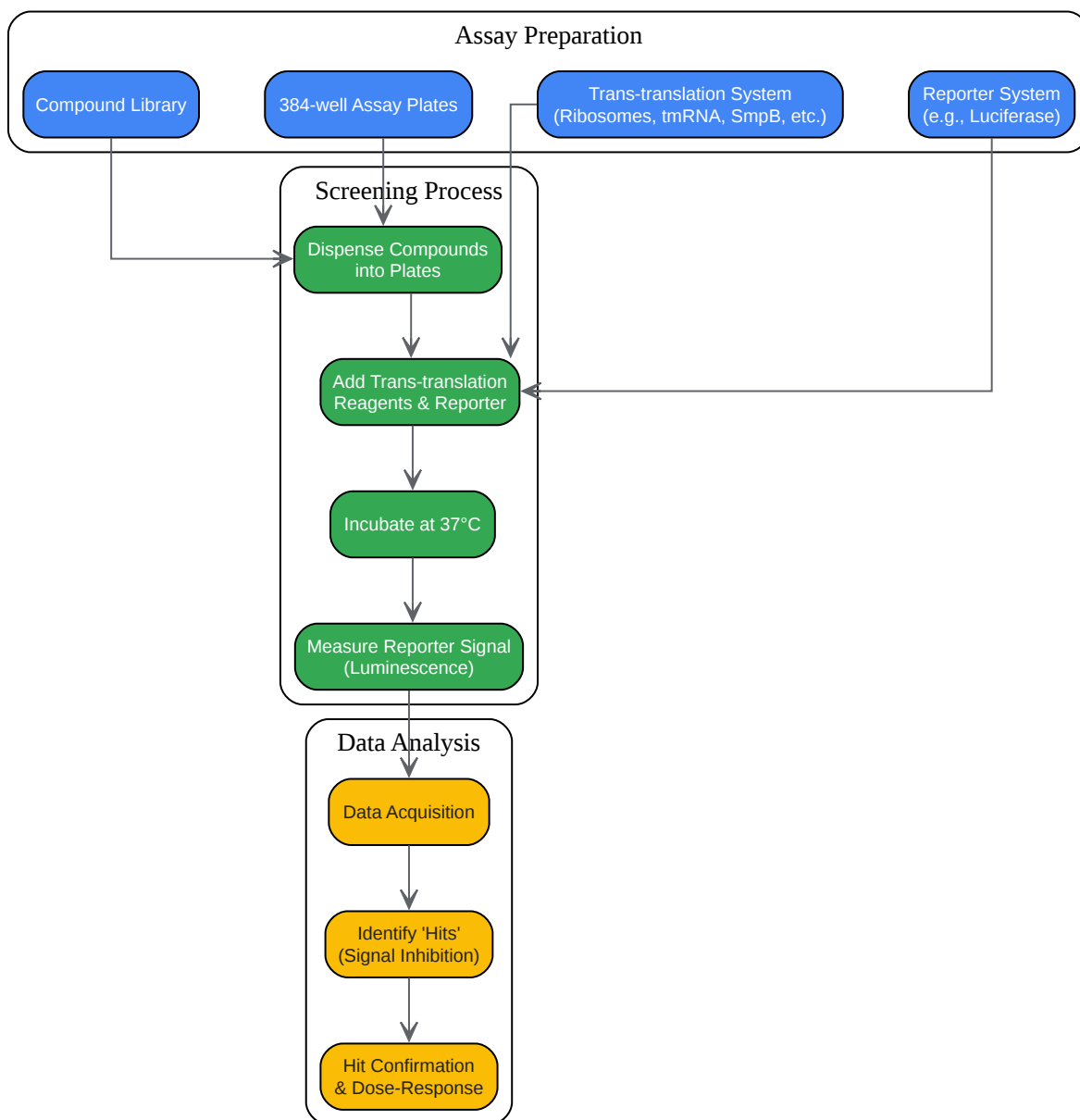
KKL-10 is a novel small-molecule inhibitor belonging to the oxadiazole class of compounds, demonstrating significant broad-spectrum antimicrobial activity. This document provides a comprehensive technical overview of the discovery, a proposed synthesis pathway, and the biological evaluation of **KKL-10**. It is intended to serve as a resource for researchers in the fields of microbiology, medicinal chemistry, and drug development who are interested in the exploration of new antimicrobial agents that target the essential bacterial process of ribosome rescue.

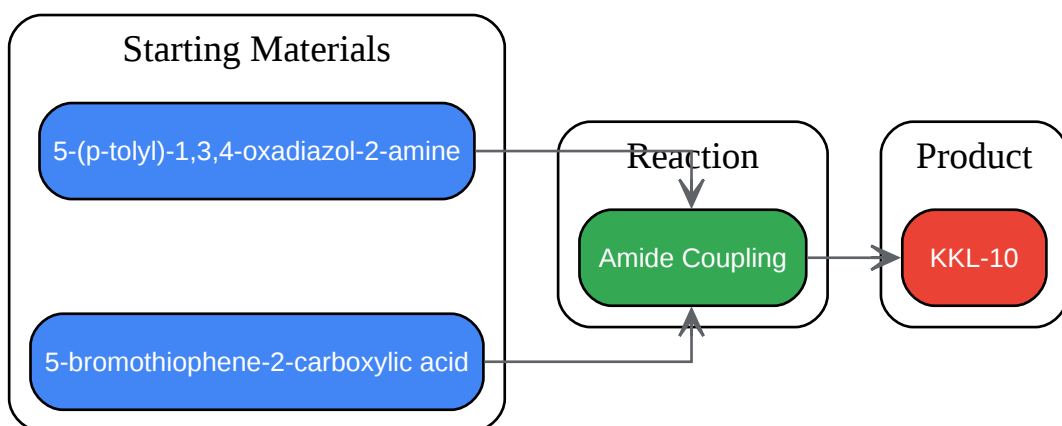
Discovery of KKL-10: Targeting Bacterial Trans-Translation

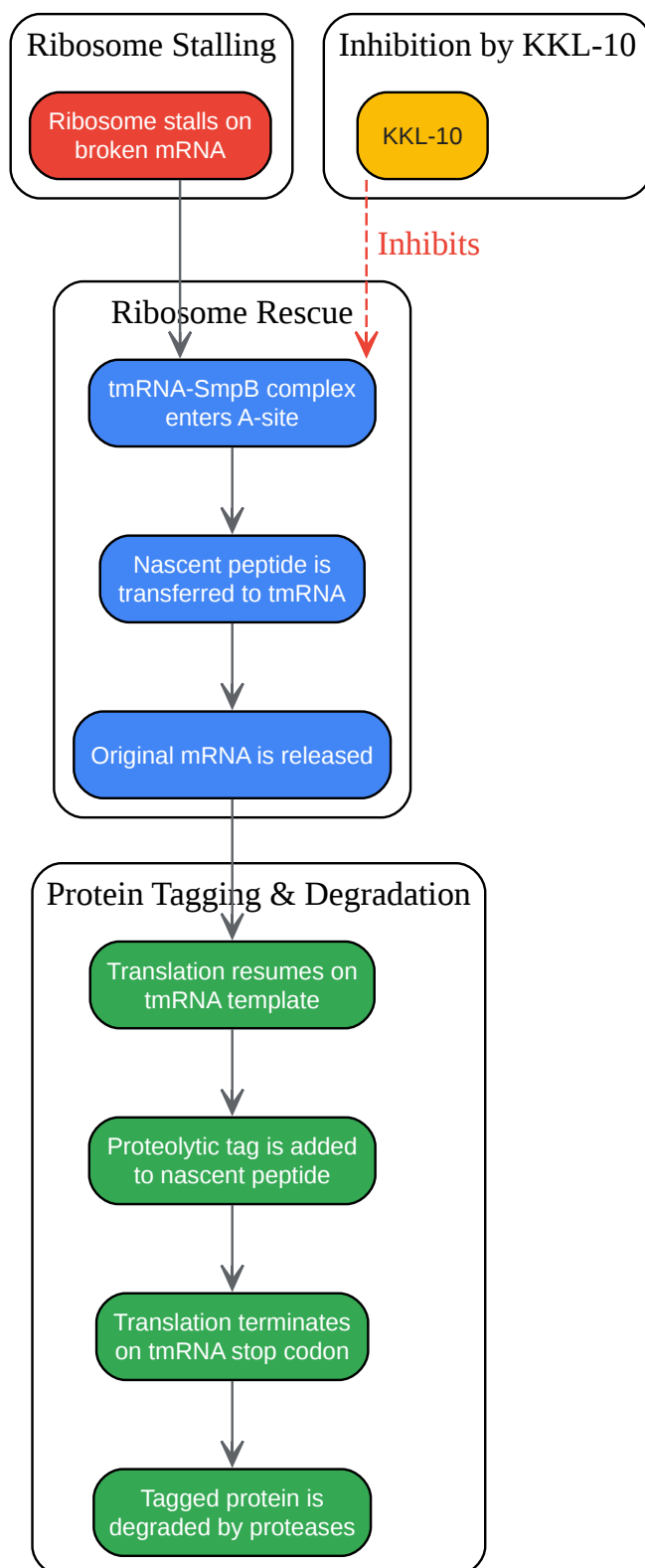
KKL-10 was identified through a high-throughput screening (HTS) campaign designed to discover inhibitors of the bacterial trans-translation pathway. This pathway is a critical ribosome rescue system in many bacteria, essential for their viability and pathogenesis, and is notably absent in eukaryotes, making it an attractive target for novel antibiotic development. The HTS assay was designed to identify compounds that could disrupt this crucial bacterial process. **KKL-10**, along with other oxadiazole derivatives such as KKL-35 and KKL-40, emerged from this screening as a promising hit with potent antibacterial properties.

High-Throughput Screening Workflow

The HTS workflow was designed to identify inhibitors of the trans-translation process in a multi-well format, allowing for the rapid screening of a large compound library. A simplified representation of this workflow is provided below.







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